

# Application of PCB 138 as a Certified Reference Material

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2',3,4,4',5'-Hexachlorobiphenyl

Cat. No.: B1215911

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Publication Number: AN-PCB138-2025

## Abstract

This application note provides detailed protocols and guidance for the use of Polychlorinated Biphenyl (PCB) 138 as a Certified Reference Material (CRM). PCB 138 (**2,2',3,4,4',5'-Hexachlorobiphenyl**) is a prevalent PCB congener found in environmental and biological samples. As a CRM, it is essential for the accurate quantification and quality control of analytical measurements in research, environmental monitoring, and food safety applications. This document outlines methodologies for sample preparation from various matrices, instrumental analysis using Gas Chromatography-Mass Spectrometry (GC-MS), and provides relevant quantitative data. Additionally, it includes a summary of the toxicological significance of PCB 138, including a diagram of its interaction with the Aryl Hydrocarbon Receptor (AHR) signaling pathway.

## Introduction

Polychlorinated biphenyls (PCBs) are a class of persistent organic pollutants (POPs) that are widespread in the environment due to their historical use in industrial applications.[1][2] Their bioaccumulative and toxic nature necessitates accurate monitoring in various matrices, including soil, water, food, and biological tissues.[1][2] PCB 138 is one of the most frequently detected non-dioxin-like PCB congeners.[3] Certified Reference Materials (CRMs) of individual PCB congeners are crucial for achieving accurate and reproducible analytical results.[4]

The use of a PCB 138 CRM allows for:

- Instrument Calibration: Establishing accurate calibration curves for quantification.[\[4\]](#)
- Method Validation: Assessing the performance of analytical methods, including accuracy, precision, and recovery.[\[4\]](#)
- Quality Control: Ensuring the reliability of routine analyses.[\[4\]](#)
- Inter-laboratory Comparability: Harmonizing data across different studies and laboratories.[\[4\]](#)

This application note serves as a comprehensive guide for researchers, scientists, and drug development professionals on the effective use of PCB 138 CRM.

## Certified Reference Material Specifications

PCB 138 CRMs are typically provided as a solution in a solvent like isooctane or as a neat solid. It is imperative to consult the Certificate of Analysis (CoA) provided by the supplier for specific details.

Table 1: Typical Specifications of a PCB 138 Certified Reference Material

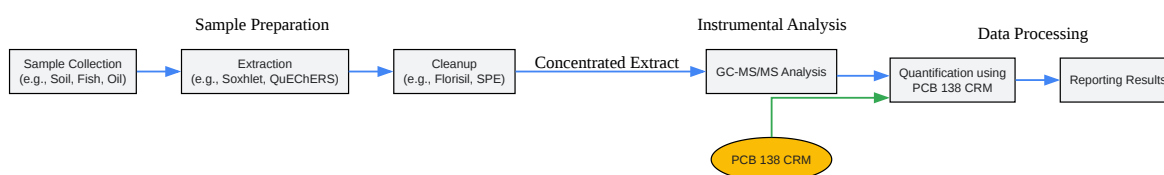
Parameter	Typical Value/Information
IUPAC Name	2,2',3,4,4',5'-Hexachlorobiphenyl
CAS Number	35065-28-2 <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>12</sub> H <sub>4</sub> Cl <sub>6</sub> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	360.88 g/mol <a href="#">[5]</a> <a href="#">[6]</a>
Certified Purity	≥ 99% (Consult CoA) <a href="#">[5]</a>
Format	Solution in a certified solvent (e.g., isooctane) or neat solid
Storage Conditions	2-8 °C, protected from light <a href="#">[5]</a>
Traceability	Traceable to NIST Standard Reference Materials <a href="#">[7]</a>

## Experimental Protocols

The analysis of PCB 138 requires meticulous sample preparation to extract the analyte from the matrix and remove interfering substances. The choice of method depends on the sample matrix.

### Logical Workflow for PCB 138 Analysis

The general workflow for the analysis of PCB 138 in a given sample is depicted below.



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Figure 1: General workflow for the analysis of PCB 138.

### Protocol 1: Analysis of PCB 138 in Oily Matrices (e.g., Edible Oils) using QuEChERS

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for the extraction and cleanup of analytes from fatty matrices.<sup>[8][9]</sup>

#### 3.2.1. Materials

- PCB 138 CRM solution
- Acetonitrile (ACN), HPLC grade
- n-Hexane, HPLC grade

- Magnesium sulfate ( $\text{MgSO}_4$ ), anhydrous
- Primary secondary amine (PSA) sorbent
- Centrifuge tubes (15 mL and 50 mL)
- Vortex mixer
- Centrifuge

### 3.2.2. Procedure

- Sample Preparation: Weigh 2 g of the oil sample into a 50 mL centrifuge tube.
- Spiking (for recovery studies): Spike the sample with a known amount of PCB 138 CRM.
- Extraction:
  - Add 10 mL of acetonitrile.
  - Vortex vigorously for 1 minute.
  - Add 4 g of anhydrous  $\text{MgSO}_4$  and 1 g of NaCl.
  - Vortex immediately for 1 minute.
  - Centrifuge at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Transfer 6 mL of the upper acetonitrile layer to a 15 mL centrifuge tube containing 900 mg of anhydrous  $\text{MgSO}_4$  and 300 mg of PSA.
  - Vortex for 1 minute.
  - Centrifuge at 4000 rpm for 5 minutes.
- Final Extract: Transfer the supernatant to a clean vial and concentrate under a gentle stream of nitrogen if necessary. Reconstitute in a suitable solvent for GC-MS analysis.

## Protocol 2: Analysis of PCB 138 in Solid Matrices (e.g., Soil, Sediment) based on EPA Method 8082A

This protocol is adapted from EPA Method 8082A for the analysis of PCBs in solid matrices.[\[10\]](#)

### 3.3.1. Materials

- PCB 138 CRM solution
- Hexane/Acetone (1:1, v/v), pesticide grade
- Sodium sulfate, anhydrous
- Florisil cleanup column
- Soxhlet extraction apparatus
- Kuderna-Danish (K-D) concentrator

### 3.3.2. Procedure

- Sample Preparation: Weigh 10-20 g of the homogenized soil sample and mix with an equal amount of anhydrous sodium sulfate to form a free-flowing powder.
- Spiking: Spike the sample with a known amount of PCB 138 CRM.
- Soxhlet Extraction:
  - Place the sample in a thimble and extract with 300 mL of hexane/acetone (1:1, v/v) for 16-24 hours.
- Concentration: Concentrate the extract to approximately 5 mL using a K-D concentrator.
- Cleanup:
  - Prepare a Florisil column and pre-elute with hexane.
  - Load the concentrated extract onto the column.

- Elute the PCBs with hexane.
- Final Extract: Concentrate the eluate to a final volume of 1 mL for GC-MS analysis.

## Instrumental Analysis: GC-MS/MS

Gas chromatography coupled with tandem mass spectrometry (GC-MS/MS) is a highly selective and sensitive technique for the quantification of PCB 138.

Table 2: Typical GC-MS/MS Instrumental Parameters for PCB 138 Analysis

Parameter	Setting
Gas Chromatograph	Agilent 8890 GC or equivalent <a href="#">[11]</a>
Injector	Split/Splitless, 280 °C, Splitless mode <a href="#">[11]</a>
Column	HP-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent <a href="#">[11]</a>
Carrier Gas	Helium, 1.2 mL/min constant flow
Oven Program	100 °C (hold 1 min), ramp to 300 °C at 10 °C/min, hold 5 min
Mass Spectrometer	Agilent 5977B MSD or equivalent <a href="#">[11]</a>
Ionization Mode	Electron Ionization (EI), 70 eV
Acquisition Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion (m/z)	358
Product Ions (m/z)	286, 322
Collision Energy	Optimized for the specific instrument

## Quantitative Data

The use of a PCB 138 CRM is essential for accurate quantification. The following table presents typical performance data for the analytical methods described.

Table 3: Method Performance Data for PCB 138 Analysis

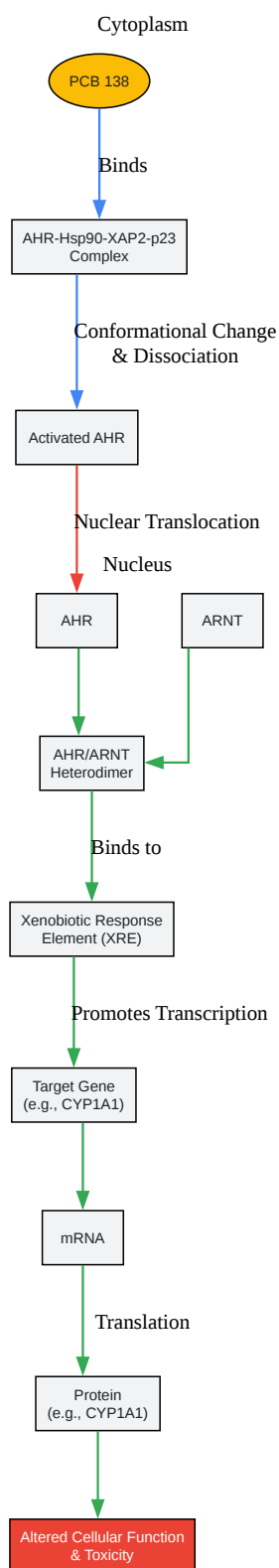
Matrix	Method	LOD (ng/g)	LOQ (ng/g)	Recovery (%)	Reference
Edible Oil	QuEChERS/ GC-MS	0.04 - 0.16	0.13 - 0.48	95.5 - 107.2	<a href="#">[12]</a>
Canned Foods	QuEChERS/ GC-MS	0.06 - 0.32	0.18 - 1.07	97.1 - 102.5	<a href="#">[12]</a>
Fish Tissue	Microwave-Assisted Extraction/GC-ECD	-	5 - 10 µg/kg	>78	<a href="#">[13]</a>
Soil	EPA Method 1668	11 - 19 ng/kg	-	-	<a href="#">[14]</a>
Water	EPA Method 1668	109 - 193 pg/L	-	-	<a href="#">[14]</a>

LOD: Limit of Detection; LOQ: Limit of Quantification. Values can vary depending on the specific instrument and matrix.

## Toxicological Significance and Signaling Pathway

PCB 138, while classified as a non-dioxin-like PCB, has been shown to exhibit toxic effects, including endocrine disruption and potential carcinogenicity.[\[1\]](#) One of its mechanisms of action involves the activation of the Aryl Hydrocarbon Receptor (AHR) signaling pathway.[\[10\]](#)

Upon entering the cell, PCB 138 can bind to the AHR, which is located in the cytoplasm in a complex with other proteins. This binding causes the AHR to translocate to the nucleus, where it dimerizes with the AHR Nuclear Translocator (ARNT). The AHR/ARNT complex then binds to specific DNA sequences known as Xenobiotic Response Elements (XREs) in the promoter region of target genes, leading to the transcription of genes involved in xenobiotic metabolism, such as Cytochrome P450 enzymes (e.g., CYP1A1).[\[11\]](#) This can lead to altered cellular function and toxicity.



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Figure 2: Aryl Hydrocarbon Receptor (AHR) signaling pathway activated by PCB 138.



## Conclusion

The accurate and reliable quantification of PCB 138 is critical for assessing environmental contamination and human exposure. The use of a well-characterized Certified Reference Material is fundamental to achieving high-quality analytical data. The protocols and information provided in this application note offer a comprehensive resource for laboratories involved in the analysis of this important PCB congener. Adherence to standardized methods and proper use of CRMs will ensure data integrity and contribute to a better understanding of the environmental and health impacts of PCBs.

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- To cite this document: BenchChem. [Application of PCB 138 as a Certified Reference Material]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215911#application-of-pcb-138-as-a-certified-reference-material]

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